

leucocrystal violet-d6 vs non-deuterated standard performance

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Leucocrystal Violet-d6

CAS No.: 1173023-92-1

Cat. No.: S1782878

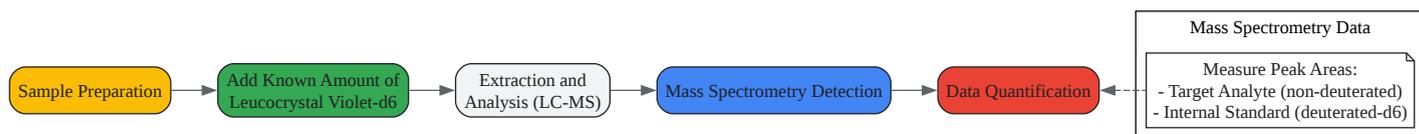
Get Quote

Known Facts and Typical Applications

Based on the search results, the core difference lies in the presence of six deuterium atoms in **leucocrystal violet-d6**, which replaces hydrogen in the dimethylamino groups [1] [2]. The table below summarizes their general characteristics and uses.

Feature	Leucocrystal Violet-d6 (Deuterated Standard)	Leucocrystal Violet (Non-deuterated Compound)
Chemical Formula	$C_{25}H_{25}D_6N_3$ [1] [2]	$C_{25}H_{31}N_3$
Molecular Weight	379.57 g/mol [1] [2]	373.54 g/mol
Primary Role	Tracer, Internal Standard for quantification [1]	Target analyte, Triphenylmethane dye precursor [1] [2]
Key Applications	Internal standard in NMR, GC-MS, LC-MS; Spectrophotometric detection of antimony [1]	Detection of antimony in environmental/biological samples [1] [2]

The following diagram illustrates the standard workflow for using **leucocrystal violet-d6** as an internal standard in quantitative mass spectrometry, its most common application:



[Click to download full resolution via product page](#)

Overcoming the Data Gap and Finding Experimental Evidence

The lack of direct comparative data in public search results is a common challenge for specific chemical compounds. Here is a practical pathway to obtain the information necessary for your comparison guide:

- **Consult Specialty Science Databases:** Direct experimental data, such as chromatographic peak shapes, signal-to-noise ratios, and calibration curves, is typically found in peer-reviewed journal articles. Use databases like **SciFinder**[®], **Reaxys**, or **PubMed** to search for studies that specifically used **leucocrystal violet-d6** as an internal standard.
- **Review Manufacturer Documentation:** Suppliers like MedChemExpress and Santa Cruz Biotechnology (cited in these results) often provide technical data sheets or certificates of analysis for their products. These documents can contain valuable HPLC/GC traces and NMR spectra that illustrate purity and performance [1] [2].
- **Design a Validation Protocol:** In the absence of published data, you can establish performance through a standard method validation:
 - **Prepare calibration standards** of the non-deuterated leucocrystal violet, each containing a fixed, known concentration of the **leucocrystal violet-d6** internal standard.
 - **Analyze the samples using LC-MS or GC-MS** and plot the **peak area ratio** (analyte/standard) against the analyte concentration. The linearity of this curve demonstrates the effectiveness of the deuterated standard in correcting for instrumental and procedural variance.
 - **Compare precision and accuracy** of results obtained with and without the internal standard to quantitatively demonstrate its performance benefits.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Leucocrystal violet-d6 | Stable Isotope [medchemexpress.com]
2. Leuco Gentian Violet - d | CAS 1173023-92-1 | SCBT - Santa Cruz... 6 [scbt.com]

To cite this document: Smolecule. [leucocrystal violet-d6 vs non-deuterated standard performance].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1782878#leucocrystal-violet-d6-vs-non-deuterated-standard-performance>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com